

Application Notes and Protocols: Preparation of SJ000291942 Stock Solution

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Compound of Interest

Compound Name: SJ000291942

Cat. No.: B15543896

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Abstract

This document provides detailed protocols for the preparation, storage, and handling of stock solutions for **SJ000291942**, a potent activator of the canonical bone morphogenetic protein (BMP) signaling pathway.[1][2][3] Included are comprehensive data on its chemical and physical properties, solubility in various solvents, and recommended storage conditions to ensure solution stability and experimental reproducibility. Additionally, this guide illustrates the experimental workflow for stock solution preparation and the signaling pathway affected by this compound.

Compound Information

SJ000291942 is a small molecule activator of the canonical BMP signaling pathway, which is a member of the transforming growth factor-beta (TGF- β) superfamily of secreted signaling molecules.[1] It functions by inducing the phosphorylation of SMAD1/5/8 and ERK1/2, key downstream effectors in this pathway.[1][4] The compound is supplied as a crystalline solid and is utilized in various in vitro and in vivo studies to investigate BMP signaling.[3]

Chemical and Physical Properties

Property	Value	Reference
Formula	C ₁₆ H ₁₅ FN ₂ O ₄	[2][3][4]
Molecular Weight	318.3 g/mol	[2][3][4][5]
Appearance	Crystalline Solid	[3]
CAS Number	425613-09-8	[2][3]

Solubility Data

It is crucial to use fresh, anhydrous solvents, as the presence of moisture can significantly decrease the solubility of **SJ000291942**, particularly in DMSO.[1][5][6] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1][4]

Solvent	Solubility	Reference
DMSO	≥ 150 mg/mL (471.25 mM)	[1]
60 - 64 mg/mL (188.5 - 201.06 mM)	[4][5][6]	
30 mg/mL	[3][7]	
Dimethyl Formamide (DMF)	30 mg/mL	
Ethanol	12 mg/mL	[5][6]
Water	Insoluble	[5][6]
In Vivo Formulation 1	≥ 2.5 mg/mL (in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)	[1]
In Vivo Formulation 2	≥ 2.5 mg/mL (in 10% DMSO, 90% Corn Oil)	[1]

Storage and Stability

Proper storage is critical to maintain the activity of the compound. For stock solutions, it is highly recommended to prepare aliquots to avoid repeated freeze-thaw cycles.[1][5]

Form	Storage Temperature	Stability	Reference
Solid (Powder)	-20°C	≥ 3-4 years	[3][4][5][7]
Stock Solution in Solvent	-80°C	1-2 years	[1][4][5]
-20°C	1 month to 1 year	[1][5]	

Experimental Protocols

Safety Precaution: **SJ000291942** should be considered hazardous until further information is available.[3] Always handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection. Wash thoroughly after handling.[3]

Protocol for Preparing a High-Concentration DMSO Stock Solution

This protocol describes the preparation of a 100 mM stock solution in DMSO.

Materials:

- **SJ000291942** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Allow the vial of **SJ000291942** powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.[8]

- Weighing: Accurately weigh the desired amount of **SJ000291942** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 31.83 mg of the compound (Molecular Weight = 318.3).
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the powder. It is recommended to add the solvent to the solid to facilitate dissolution.[\[5\]](#)
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. If necessary, use a sonicator to aid dissolution.[\[4\]](#)
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed vials. This minimizes contamination and degradation from repeated freeze-thaw cycles.[\[1\]](#)[\[5\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[1\]](#)

Protocol for Preparing an In Vivo Formulation

This protocol is an example for preparing a 1 mL working solution with a final concentration of 2.5 mg/mL.[\[1\]](#)

Materials:

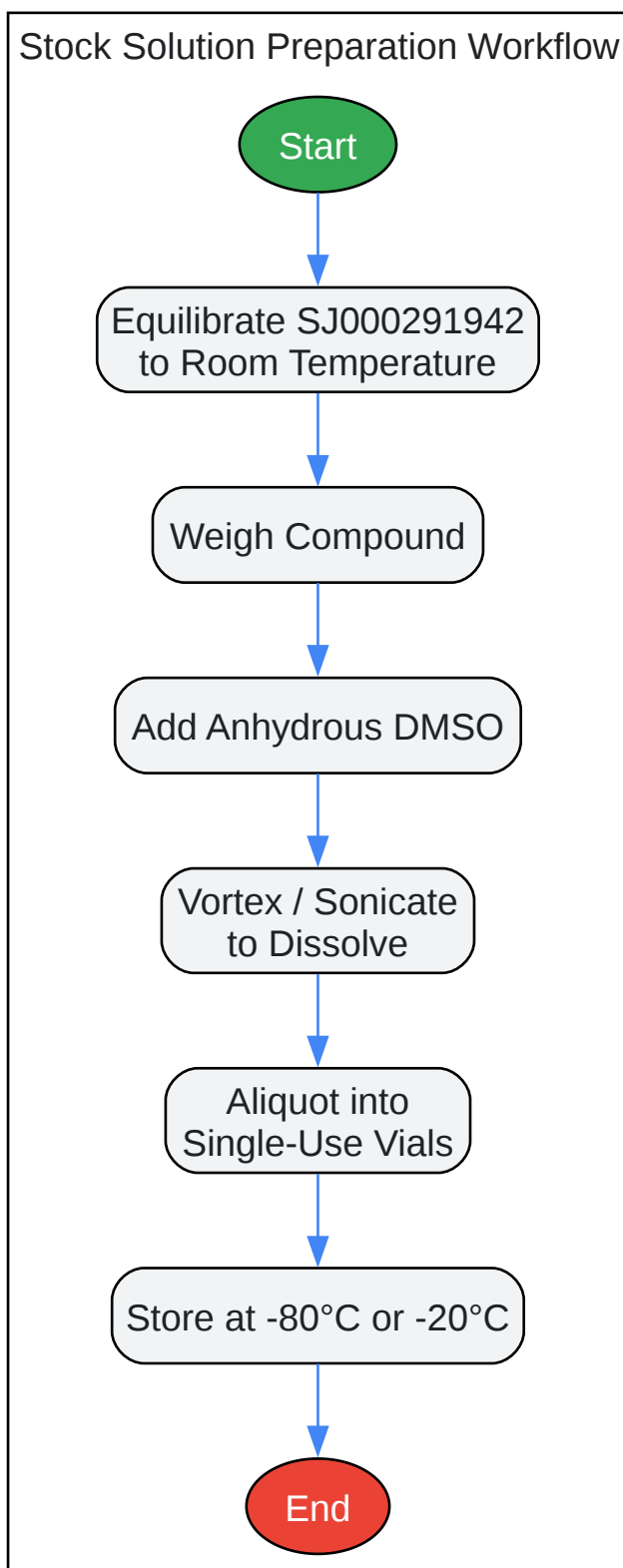
- **SJ000291942** high-concentration stock solution in DMSO (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution (0.9% NaCl)
- Sterile tubes

Procedure:

- Add 400 µL of PEG300 to a sterile tube.

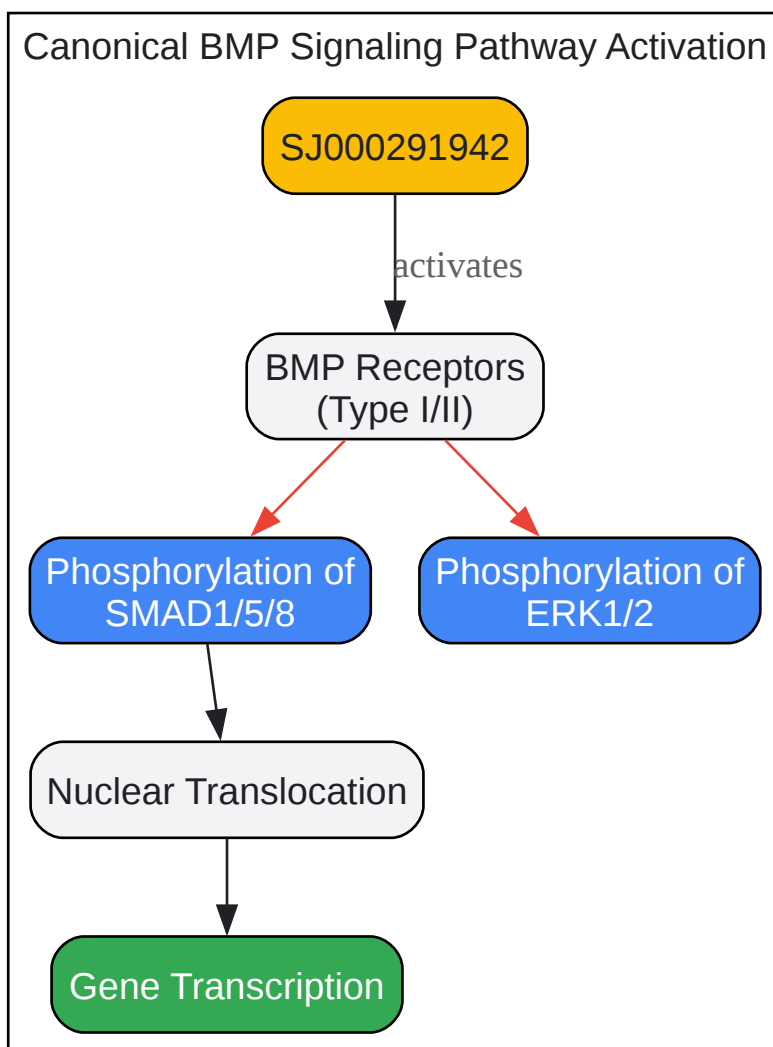
- Add 100 μ L of the 25 mg/mL **SJ000291942** DMSO stock solution to the PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until the solution is clear and homogenous.
- Add 450 μ L of saline to bring the total volume to 1 mL. Mix thoroughly.
- This formulation should be prepared fresh on the day of use for in vivo experiments.^[1]

Visualized Workflows and Pathways



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Caption: Workflow for preparing **SJ000291942** stock solution.



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